

Quantification of Diquat Dibromide in water samples by HPLC

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diquat Dibromide*

Cat. No.: *B7772062*

[Get Quote](#)

Anexos de aplicación y protocolos detallados para la cuantificación del dibromuro de diquat en muestras de agua mediante HPLC

Para: Investigadores, científicos y profesionales del desarrollo de fármacos

Asunto: Cuantificación de dibromuro de diquat en muestras de agua mediante cromatografía líquida de alto rendimiento (HPLC)

Introducción

El dibromuro de diquat es un herbicida de amonio cuaternario no selectivo de acción rápida que se utiliza ampliamente en la agricultura para el control de las malas hierbas acuáticas y de hoja ancha.[1][2] Su presencia en las masas de agua es una preocupación medioambiental y para la salud pública debido a su toxicidad para los seres humanos y la vida acuática, lo que hace necesaria una cuantificación precisa y sensible en las muestras de agua.[2][3] La Agencia de Protección Medioambiental de EE. UU. (EPA) ha establecido un Nivel Máximo de Contaminantes (MCL) para el diquat en el agua potable, lo que subraya la importancia de unos métodos de análisis fiables.[4]

Este documento proporciona notas de aplicación y protocolos detallados para la cuantificación del dibromuro de diquat en muestras de agua mediante cromatografía líquida de alto rendimiento (HPLC) con detección ultravioleta (UV), basados principalmente en el método 549.2 de la EPA de EE. UU.

Presentación de datos cuantitativos

A continuación se resumen los datos cuantitativos clave de varios métodos para facilitar la comparación.

Tabla 1: Límites de detección del método (MDL) y datos de recuperación

Parámetro	Método EPA 549.2	Método SPE-HPLC mejorado	UPLC-MS/MS
Matriz de muestra	Agua potable	Agua potable	Agua potable y embotellada
Límite de detección del método (MDL)	0,44 µg/l	0,03 µg/l	0,05 µg/l (50 ppt)
Recuperación	± 30 % del valor de enriquecimiento	99,0 ± 0,89 %	75 % a 107 %
Desviación estándar relativa (RSD)	< 30 %	No especificado	< 8 %

Tabla 2: Parámetros cromatográficos

Parámetro	Método EPA 549.2 (condiciones sugeridas)	Método alternativo de HPLC
Columna	Polímero de estireno-divinilbenceno con intercambio catiónico	Ultra Quat (150 x 4,6 mm, 5 µm)
Fase móvil	Solución acuosa de ácido ortofosfórico, dietilamina y sal sódica del ácido 1-hexanosulfónico	Agua:Acetonitrilo (95:5 v/v) con reactivo Ultra Quat
Caudal	1,0 ml/min	1,0 ml/min
Longitud de onda de detección (UV)	308 nm	308 nm
Tiempo de retención	~7,8 min	No especificado

Protocolos experimentales

A continuación se detallan los protocolos para la preparación de muestras y el análisis por HPLC.

Consideraciones importantes antes de empezar

Desactivación de la cristalería: Los cationes de diquat tienden a adsorberse en las superficies de vidrio. Para evitar la pérdida de analitos, toda la cristalería (matraces aforados, viales, etc.) utilizada para la preparación de patrones y muestras debe desactivarse. Esto se puede lograr remojando la cristalería durante al menos 8 horas en una mezcla de acetonitrilo y dimetildiclorosilano (DMDCS) (9:1, v/v). Alternativamente, se recomienda el uso de material de laboratorio de plástico (p. ej., polipropileno) para minimizar la adsorción.

Preparación de la muestra: extracción en fase sólida (SPE)

La SPE se utiliza para extraer, limpiar y concentrar el diquat de las muestras de agua antes del análisis por HPLC. Este protocolo se basa en el método 549.2 de la EPA.

- Preparación de la muestra: Mida un volumen de 250 ml de la muestra de agua. Si la muestra contiene partículas, fíltrela a través de un filtro de membrana de nailon de 0,45 µm. Ajuste el pH de la muestra entre 8 y 10,5 con NaOH al 10 % o HCl al 10 %.
- Acondicionamiento del cartucho de SPE: Utilice un cartucho de sorbente sólido C8. Acondicione el cartucho pasando secuencialmente las siguientes soluciones:
 - 5,0 ml de metanol
 - 5,0 ml de agua desionizada
 - 5,0 ml de solución de acondicionamiento A (solución de par iónico)
 - 5,0 ml de agua desionizada
- Carga de la muestra: Cargue la muestra de agua preparada en el cartucho de SPE a un caudal de 10-20 ml/min.
- Lavado del cartucho: Lave el cartucho con 5 ml de metanol para eliminar las interferencias.
- Elución del analito: Eluya el diquat del cartucho con 4,5 ml de una solución de elución ácida (p. ej., DES - Disk Eluting Solution). Recoja el eluido en un vial de recogida desactivado o de polipropileno.
- Preparación de la muestra final: Añada 200 µl del concentrado de par iónico al eluido y ajuste el volumen final a 5,0 ml con la solución de elución. La muestra ya está lista para el análisis por HPLC.

Protocolo de análisis por HPLC

- Configuración del sistema de HPLC: Configure un sistema de HPLC con un detector UV o de matriz de fotodiodos.
- Condiciones cromatográficas:
 - Columna: Columna de HPLC C8 o C18 (p. ej., SUPELCOSIL™ LC-18).

- Fase móvil: Una mezcla de agua, ácido ortofosfórico, dietilamina y un reactivo de par iónico como el ácido hexanosulfónico. Una composición típica es: 13,5 ml de ácido ortofosfórico, 10,3 ml de dietilamina y 3,0 g de sal sódica del ácido 1-hexanosulfónico en 1 litro de agua desionizada.
- Caudal: 1,0 ml/min.
- Volumen de inyección: 100 µl.
- Temperatura de la columna: Ambiente.
- Detección: Supervise la absorbancia a 308 nm para el diquat.
- Calibración:
 - Prepare una serie de patrones de calibración de dibromuro de diquat en agua desionizada. Se recomienda procesar los patrones a través del mismo procedimiento de SPE que las muestras para que coincidan con la matriz.
 - Las concentraciones de los patrones deben abarcar el intervalo de concentración esperado de las muestras.
 - Genere una curva de calibración representando el área del pico frente a la concentración. La relación debe ser lineal con un coeficiente de correlación ($R^2 \geq 0,99$).
- Análisis de la muestra:
 - Inyecte las muestras preparadas en el sistema de HPLC.
 - Identifique el pico de diquat comparando su tiempo de retención con el de los patrones de calibración.
 - Cuantifique la concentración de diquat en las muestras utilizando la curva de calibración.

Visualización del flujo de trabajo

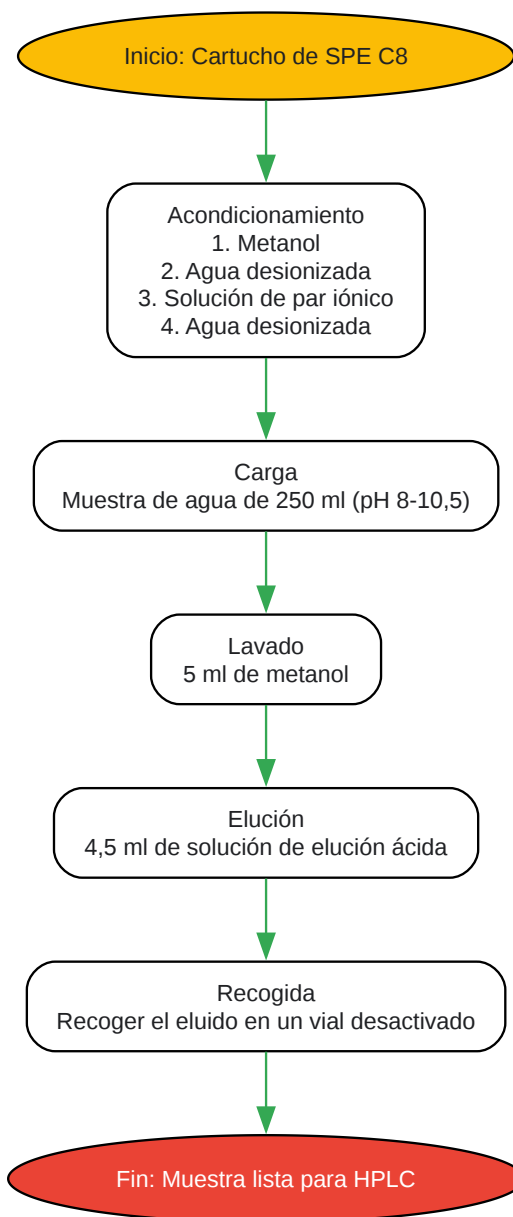
A continuación se presentan diagramas que ilustran los flujos de trabajo experimentales.



[Click to download full resolution via product page](#)

Leyenda: Flujo de trabajo general para el análisis de diquat.

Protocolo de extracción en fase sólida (SPE)



[Click to download full resolution via product page](#)

Leyenda: Protocolo detallado de SPE.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pdf2.chromtech.net.au [pdf2.chromtech.net.au]
- 2. researchgate.net [researchgate.net]
- 3. unitedchem.com [unitedchem.com]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- To cite this document: BenchChem. [Quantification of Diquat Dibromide in water samples by HPLC]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7772062#quantification-of-diquat-dibromide-in-water-samples-by-hplc]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com